

Technical Guide: Safety, Handling, and Storage of 2-Nitrophenylacetone

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Compound of Interest

Compound Name: 1-(2-Nitrophenyl)propan-2-one

CAS No.: 1969-72-8

Cat. No.: B177422

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Chemical Identity & Regulatory Context

Compound Name: **1-(2-nitrophenyl)propan-2-one** Synonyms: o-Nitrophenylacetone; (2-Nitrophenyl)acetone; 2-NPA. CAS Registry Number: 1969-72-8 Molecular Formula: C

H

NO

Molecular Weight: 179.17 g/mol

Physical Properties Table

Property	Data	Note
Physical State	Viscous oil or low-melting solid	Ortho substitution often lowers MP compared to para isomer (63°C).
Color	Yellow to dark orange	Darkens upon oxidation/light exposure. [1]
Boiling Point	~150–160 °C (at reduced pressure)	Decomposes at atmospheric pressure. [1]
Solubility	Soluble in DCM, EtOAc, MeOH	Insoluble in water. [1]
Reactivity	Enolizable ketone; Nitro-aromatic	Acidic
		-protons due to electron-withdrawing -NO

Comprehensive Hazard Identification (GHS Standards)

Based on Structure-Activity Relationship (SAR) and isomer read-across (CAS 5332-96-7).

Core Hazards[\[1\]](#)

- H302 (Acute Tox. 4): Harmful if swallowed.[\[1\]](#)[\[2\]](#) Nitro-aromatics can induce methemoglobinemia, interfering with oxygen transport in blood.[\[1\]](#)
- H315 (Skin Irrit. 2): Causes skin irritation.[\[1\]](#)[\[2\]](#) Lipophilic nature allows dermal absorption.[\[1\]](#)
- H319 (Eye Irrit.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) 2A): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- H335 (STOT SE 3): May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

The Mechanistic "Why" (Expertise & Experience)

The toxicity and instability of 2-NPA are driven by two structural features:

- The Nitro Group (-NO

): This is a strong electron-withdrawing group (EWG).[1] It deactivates the benzene ring but makes the compound susceptible to reduction (exothermic) and increases the acidity of the methylene protons (

-position).[1]

- The Ketone Moiety: The proximity of the nitro group to the ketone enolizable position creates a "push-pull" electronic system.[1] This makes the molecule prone to aldol-like condensations or polymerization if exposed to bases, leading to rapid degradation and heat generation.[1]

Storage & Stability Protocols (Self-Validating System)

To ensure scientific integrity, storage is not just about "putting it away"; it is about maintaining a system where degradation is visually or chemically detectable.[1]

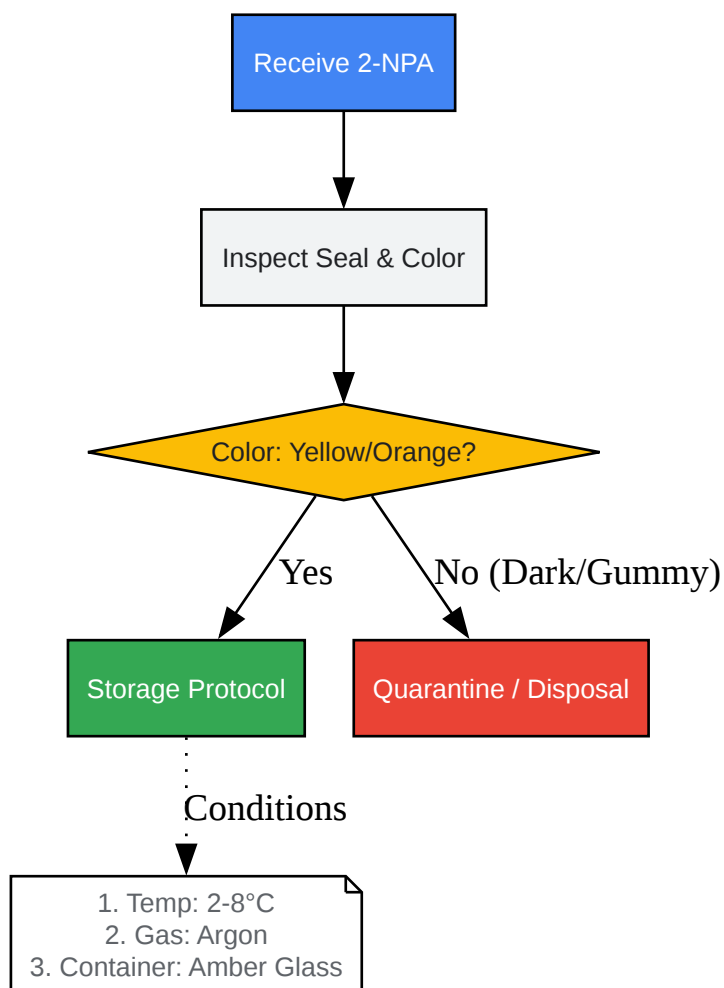
The "Cold-Inert" Protocol

- Temperature: Store at 2°C – 8°C (Refrigerated).
 - Reasoning: Low temperature inhibits the rate of enolization and subsequent polymerization.[1]
- Atmosphere: Blanket with Argon (Ar) or Nitrogen (N
 - Reasoning: Oxygen promotes radical formation at the benzylic position.[1]
- Container: Amber borosilicate glass with a Teflon (PTFE) lined cap.[1]
 - Reasoning: Amber glass blocks UV light (preventing photo-degradation); PTFE prevents cap liner degradation common with nitro-solvents.[1]

Visual Validation (Quality Control)[1]

- Pass: Material is a clear yellow oil/solid.[1]
- Fail: Material turns dark brown/black or becomes gummy. This indicates polymerization or oxidation.[1]

Storage Logic Diagram



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Caption: Decision logic for receiving and storing 2-Nitrophenylacetone to ensure chemical stability.

Emergency Response & Exposure Controls Engineering Controls[1]

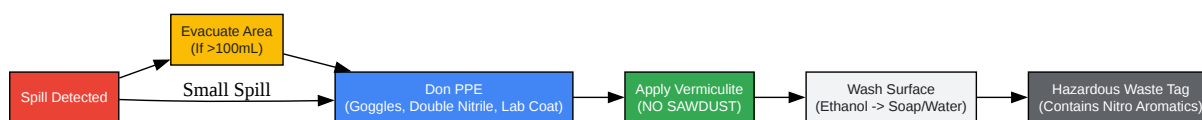
- Fume Hood:Mandatory. All transfers must occur within a certified fume hood operating at 100 fpm face velocity.[1]
- Static Control: Ground all glassware. Nitro compounds can have high energies of decomposition; while 2-NPA is not TNT, it is combustible and thermally sensitive.[1]

Personal Protective Equipment (PPE) Matrix

Protection Type	Material Standard	Rationale
Gloves	Nitrile (Double gloved) or Barrier Laminate	Latex is permeable to aromatic ketones. Double nitrile provides a breakthrough time >4 hours.[1]
Eyes	Chemical Splash Goggles	Standard safety glasses are insufficient for liquid splash hazards.[1]
Respiratory	P95/P100 (if outside hood)	Only required if engineering controls fail (spill).[1]

Spill Management Workflow

Do NOT use sawdust. Sawdust + Nitro compounds = Fire Hazard (Oxidizer-Fuel mix).[1] Use inert absorbents (Vermiculite/Sand).[1]



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Caption: Step-by-step spill response protocol emphasizing the prohibition of organic absorbents.

Waste Disposal & Deactivation[1]

- Classification: Hazardous Organic Waste (Halogen-free).[1]
- Segregation: Do not mix with strong bases or oxidizers in the waste stream.[1]
- Disposal Method: High-temperature incineration equipped with a scrubber for Nitrogen Oxides (NOx).[1]

References

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